

YM-201636: Application Notes and Protocols for Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YM-201636

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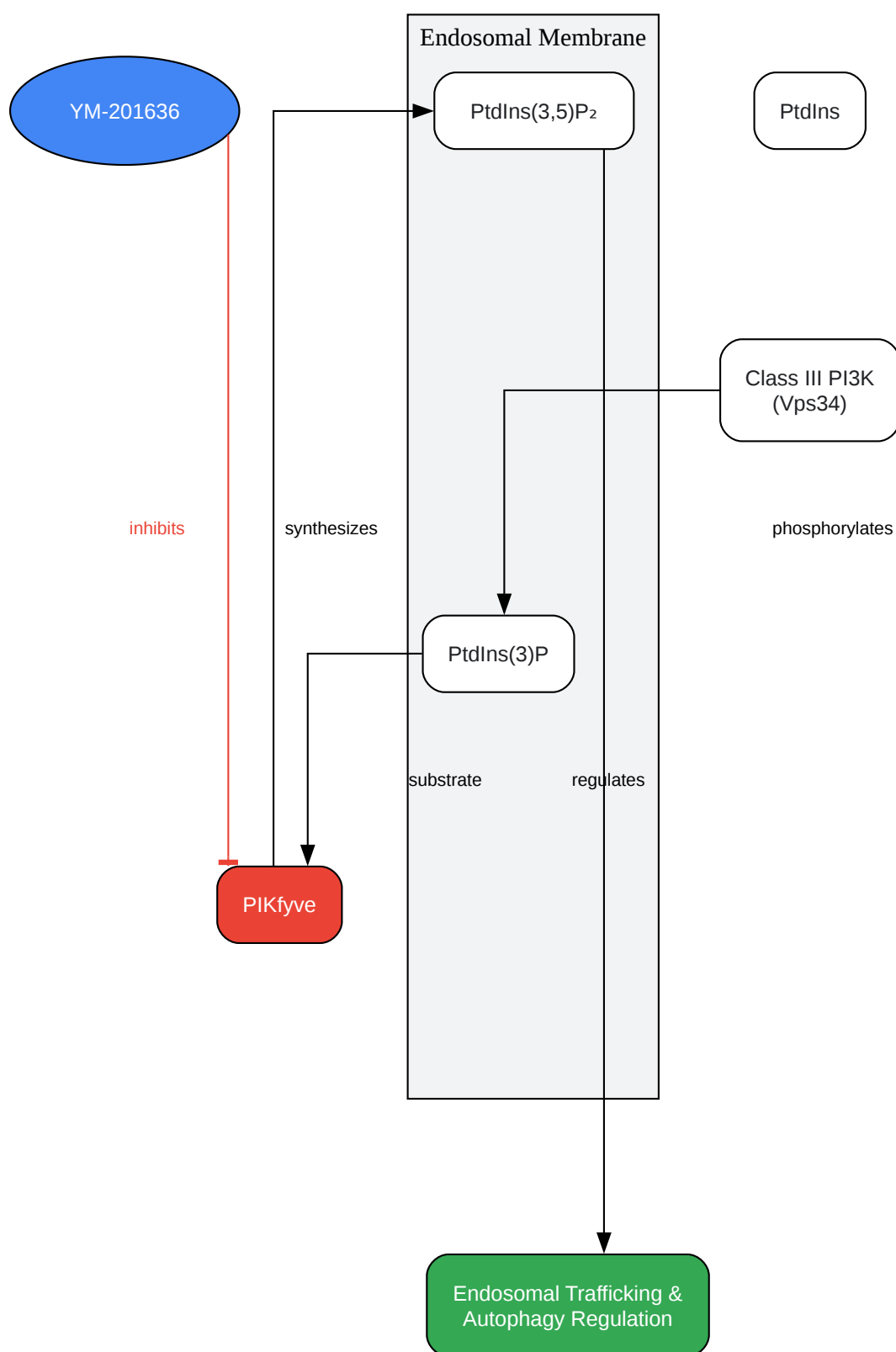
For Researchers, Scientists, and Drug Development Professionals

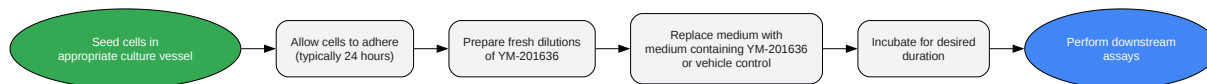
Introduction

YM-201636 is a potent and selective small molecule inhibitor of PIKfyve, a lipid kinase responsible for the synthesis of phosphatidylinositol 3,5-bisphosphate (PtdIns(3,5)P₂) and phosphatidylinositol 5-phosphate (PtdIns(5)P).^{[1][2][3]} Inhibition of PIKfyve disrupts key cellular processes including endosomal trafficking, autophagy, and lysosomal function, making **YM-201636** a valuable tool for studying these pathways and a potential therapeutic agent.^{[1][4][5]} These application notes provide a summary of its use in cell culture, including recommended working concentrations and detailed protocols for common assays.

Mechanism of Action

YM-201636 selectively inhibits PIKfyve kinase activity, thereby preventing the phosphorylation of phosphatidylinositol 3-phosphate (PtdIns(3)P) to PtdIns(3,5)P₂. This disruption of phosphoinositide metabolism leads to defects in endosome maturation, vesicle trafficking, and the regulation of lysosomal and autophagic pathways.





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- To cite this document: BenchChem. [YM-201636: Application Notes and Protocols for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684012#ym-201636-working-concentration-in-cell-culture]

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